

# Copper fluoroborate material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Copper fluoroborate**

Cat. No.: **B3419579**

[Get Quote](#)

An In-Depth Technical Guide to the Material Safety Data Sheet for **Copper Fluoroborate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the Material Safety Data Sheet (MSDS) for **copper fluoroborate**. It is designed for professionals in research and development who require a deep understanding of this chemical's properties and associated safety protocols. This document synthesizes critical data to ensure safe handling, storage, and emergency response.

## Chemical Identification and Properties

Copper (II) tetrafluoroborate, often referred to as cupric fluoroborate, is an inorganic compound with the chemical formula Cu(BF<sub>4</sub>)<sub>2</sub>.<sup>[1]</sup> It is commonly available as a dark-blue aqueous solution.<sup>[1][2]</sup> Solid **copper fluoroborate** appears as bright blue, needle-like crystals that are hygroscopic.<sup>[3][4]</sup>

Key Identifiers:

- CAS Number: 38465-60-0<sup>[1]</sup>
- UN Number: 3289 (for the solution)<sup>[5]</sup>

This compound is highly soluble in water and slightly soluble in alcohol.<sup>[3]</sup> Its primary applications are in electroplating, manufacturing of printed circuit boards, and as a catalyst in

organic synthesis.[\[1\]](#)

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	<chem>Cu(BF4)2</chem>	<a href="#">[2]</a>
Molecular Weight	237.16 g/mol (solute only)	<a href="#">[2]</a>
Appearance	Dark-blue aqueous solution or blue needle-like crystals	<a href="#">[2]</a> <a href="#">[3]</a>
Odor	Odorless	<a href="#">[2]</a>
Boiling Point	Approx. 100°C (212°F) for the solution	<a href="#">[2]</a>
Specific Gravity	1.54 at 20°C (for the liquid)	<a href="#">[2]</a>
Water Solubility	Very soluble	<a href="#">[3]</a>

## Hazard Identification and Toxicology

**Copper fluoroborate** is classified as a toxic and corrosive substance.[\[5\]](#) Exposure can cause severe burns to the skin, eyes, and respiratory tract.[\[6\]](#)

Primary Hazards:

- Acute Toxicity: Harmful if swallowed.[\[7\]](#) Ingestion can cause pain, vomiting, and in severe cases, liver and kidney damage.[\[2\]](#)[\[8\]](#)
- Corrosivity: Causes severe skin burns and serious eye damage.[\[7\]](#)[\[8\]](#) Contact with eyes can lead to irreversible damage.[\[9\]](#)
- Respiratory Irritation: Inhalation of mists or dusts can irritate the nose, throat, and respiratory system.[\[2\]](#)[\[6\]](#)

Toxicological Data Summary:

Endpoint	Value	Source(s)
Acute Oral Toxicity (rat)	20-50 mg/kg (for the liquid)	[5]
LD50 (Ingestion)	50-500 mg/kg	[2]
IDLH (Immediately Dangerous to Life or Health)	100 mg/m <sup>3</sup> as copper	[2]

Chronic exposure to **copper fluoroborate** may affect the liver, kidneys, lungs, eyes, skin, and bones.[5] In the presence of moisture, it can form hydrogen fluoride, a corrosive substance.[6]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **copper fluoroborate** to minimize exposure and prevent accidents.

### Experimental Protocol: Safe Handling and Storage

Objective: To outline the necessary steps for safely handling and storing **copper fluoroborate** in a laboratory setting.

Materials:

- **Copper fluoroborate** (solution or solid)
- Personal Protective Equipment (PPE):
  - Chemical safety goggles and a face shield[6]
  - Chemical-resistant gloves (PVC, Nitrile, Neoprene, or Natural rubber)[5]
  - Chemical-resistant apron or splash suit[5]
  - Closed-toe shoes
- Fume hood
- Original, approved containers[5]

- Secondary containment trays

Procedure:

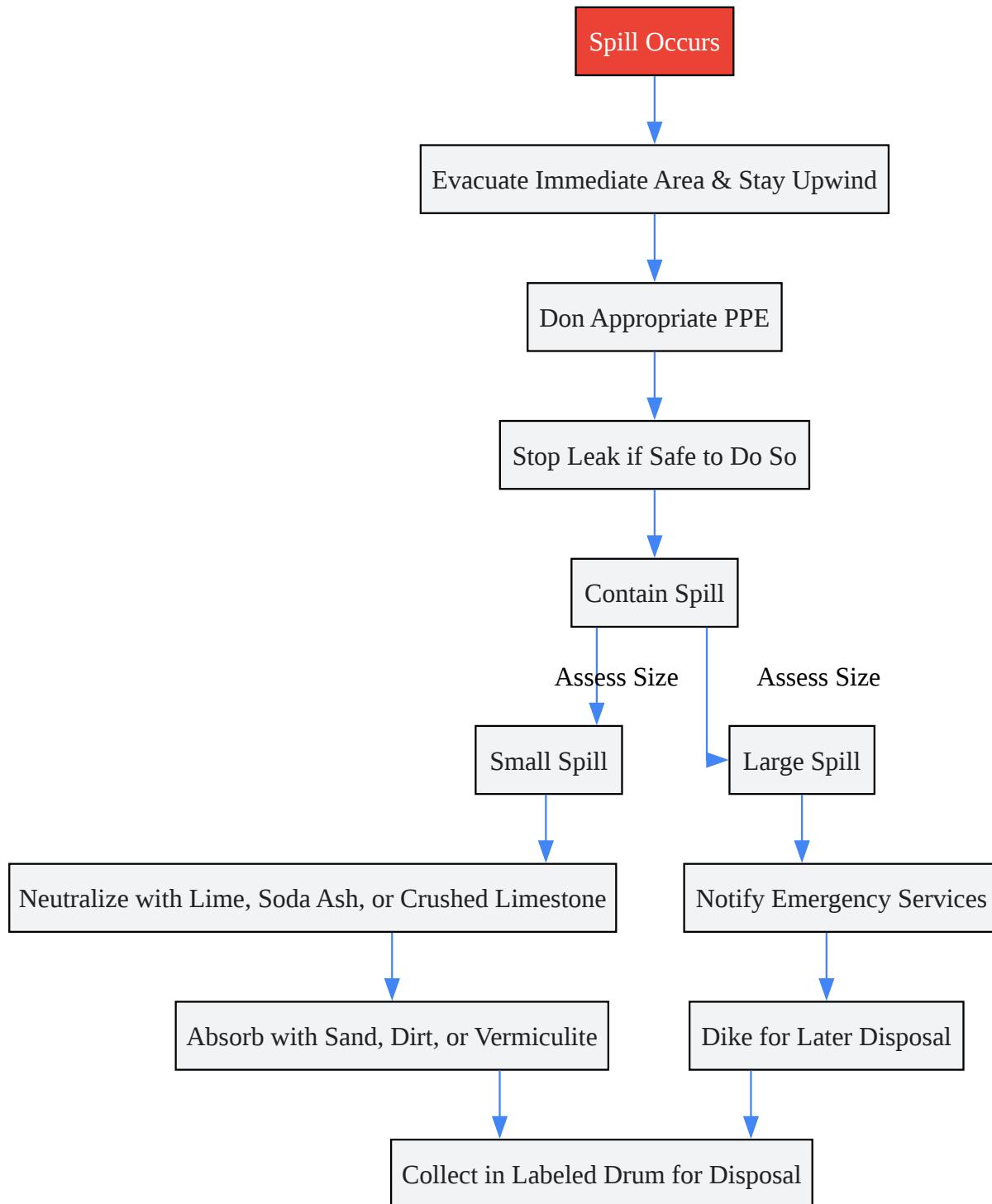
- Engineering Controls: Always handle **copper fluoroborate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors or mists.[5][7] Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[6][10]
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE. This includes chemical safety goggles and a face shield, chemical-resistant gloves, and a protective apron or suit.[5][6]
- Handling: Avoid all personal contact, including inhalation.[7] Do not eat, drink, or smoke in the handling area.[3] When transferring the chemical, do so carefully to avoid splashing or creating mists. Keep containers securely sealed when not in use.[7]
- Storage: Store **copper fluoroborate** in its original, tightly closed container in a cool, dry, and well-ventilated area.[7][11] Keep it away from direct sunlight, heat sources, and incompatible materials such as strong alkalis, acids, and oxidizing agents.[5] Store in a designated corrosives area.[9]
- Container Integrity: Regularly inspect containers for leaks or physical damage.[7]

Rationale: The use of engineering controls like fume hoods is the primary line of defense against respiratory exposure.[5] The specified PPE provides a barrier against direct contact, which can cause severe burns.[6] Proper storage conditions prevent degradation of the chemical and reactions with incompatible materials.[5]

## Emergency Response Procedures

In the event of an accidental release or exposure, a swift and informed response is critical.

### Emergency Workflow: Copper Fluoroborate Spill

[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **copper fluoroborate** spill.

## First-Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2][6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin thoroughly with soap and water for at least 15 minutes. Seek immediate medical attention.[5][6]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5][6]
- Ingestion: If swallowed, DO NOT induce vomiting.[5] Give large amounts of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][10]

## Fire-Fighting and Disposal Considerations

While **copper fluoroborate** itself is not flammable, it poses hazards in a fire situation.[2]

- Fire Hazards: Containers may explode when heated.[5] Fires will produce irritating, toxic, and/or corrosive gases, including hydrogen fluoride.[2][5]
- Extinguishing Media: Use extinguishing agents appropriate for the surrounding fire, such as dry chemical, carbon dioxide, foam, or water spray.[5]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][9]

Disposal: **Copper fluoroborate** and its containers must be disposed of as hazardous waste.[3] The waste should be chemically treated to an inert material prior to landfill disposal.[5] This may involve neutralizing with lime to immobilize the fluoride as calcium fluoride.[5] Always consult federal, state, and local regulations for proper disposal.[5]

## Regulatory and Transportation Information

**Copper fluoroborate** is subject to transportation regulations.

Table 2: Transportation Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN3264 / UN3289	Corrosive liquid, acidic, inorganic, n.o.s. (Copper(II) tetrafluoroborate) / TOXIC LIQUID, CORROSIVE, INORGANIC, N.O.S.	8 / 6.1 (Subsidiary Risk 8)	II
IATA	UN3264	Corrosive liquid, acidic, inorganic, n.o.s.	8	II

## Conclusion

A thorough understanding of the hazards and handling requirements for **copper fluoroborate** is essential for ensuring the safety of laboratory personnel and the environment. This guide provides a foundational understanding based on established safety data. Always refer to the specific Safety Data Sheet provided by the manufacturer for the most current and detailed information.

## References

- Material Safety Data Sheet.
- **COPPER FLUOROBORATE** - CAMEO Chemicals.
- Copper(II) Tetrafluoroborate: Properties, Applications, and Industrial Significance. American Elements. URL
- Copper fluorobor
- COPPER FLUOBORATE - Basstech Intern
- Copper(II) fluoborate | B<sub>2</sub>CuF<sub>8</sub> | CID 170058 - PubChem.
- Copper(II)
- SAFETY DATA SHEET - Fisher Scientific (Copper(II))
- SAFETY DATA SHEET - Fisher Scientific (Copper(II))
- **Copper Fluoroborate** Solution - High Purity & Best Price. IndiaMART. URL

- Copper(II)
- Copper(II)
- Copper(II)
- JR-3744 - Safety D
- COPPER FLUOROBOR
- Copper tetrafluorobor

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. [cameochemicals.noaa.gov](http://cameochemicals.noaa.gov) [cameochemicals.noaa.gov]
- 3. [chembk.com](http://chembk.com) [chembk.com]
- 4. [fishersci.dk](http://fishersci.dk) [fishersci.dk]
- 5. [3.imimg.com](http://3.imimg.com) [3.imimg.com]
- 6. [basstechintl.com](http://basstechintl.com) [basstechintl.com]
- 7. [store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- 8. Copper(II) fluoborate | B<sub>2</sub>CuF<sub>8</sub> | CID 170058 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. [fishersci.com](http://fishersci.com) [fishersci.com]
- 10. [fishersci.com](http://fishersci.com) [fishersci.com]
- 11. Copper Fluoroborate Solution - High Purity & Best Price [jayfluoride.biz]
- To cite this document: BenchChem. [Copper fluoroborate material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3419579#copper-fluoroborate-material-safety-data-sheet-msds\]](https://www.benchchem.com/product/b3419579#copper-fluoroborate-material-safety-data-sheet-msds)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)